

Application Notes and Protocols: Sodium Tartrate Dihydrate in Cosmetic Formulations

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Compound of Interest

Compound Name: Sodium tartrate dihydrate

Cat. No.: B152809

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Introduction

Sodium Tartrate Dihydrate ($\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$) is a salt of L-(+)-tartaric acid, a naturally occurring organic acid found in fruits like grapes.^{[1][2]} In cosmetic formulations, it serves multiple functions, primarily as a chelating agent and a pH adjuster or buffering agent.^{[3][4]} Its natural origin and favorable safety profile make it an attractive alternative to synthetic chelating agents like Ethylenediaminetetraacetic acid (EDTA). This document provides detailed application notes and experimental protocols for evaluating the efficacy of **sodium tartrate dihydrate** in cosmetic formulations.

Physicochemical Properties

A summary of the key physicochemical properties of **sodium tartrate dihydrate** is presented in Table 1.

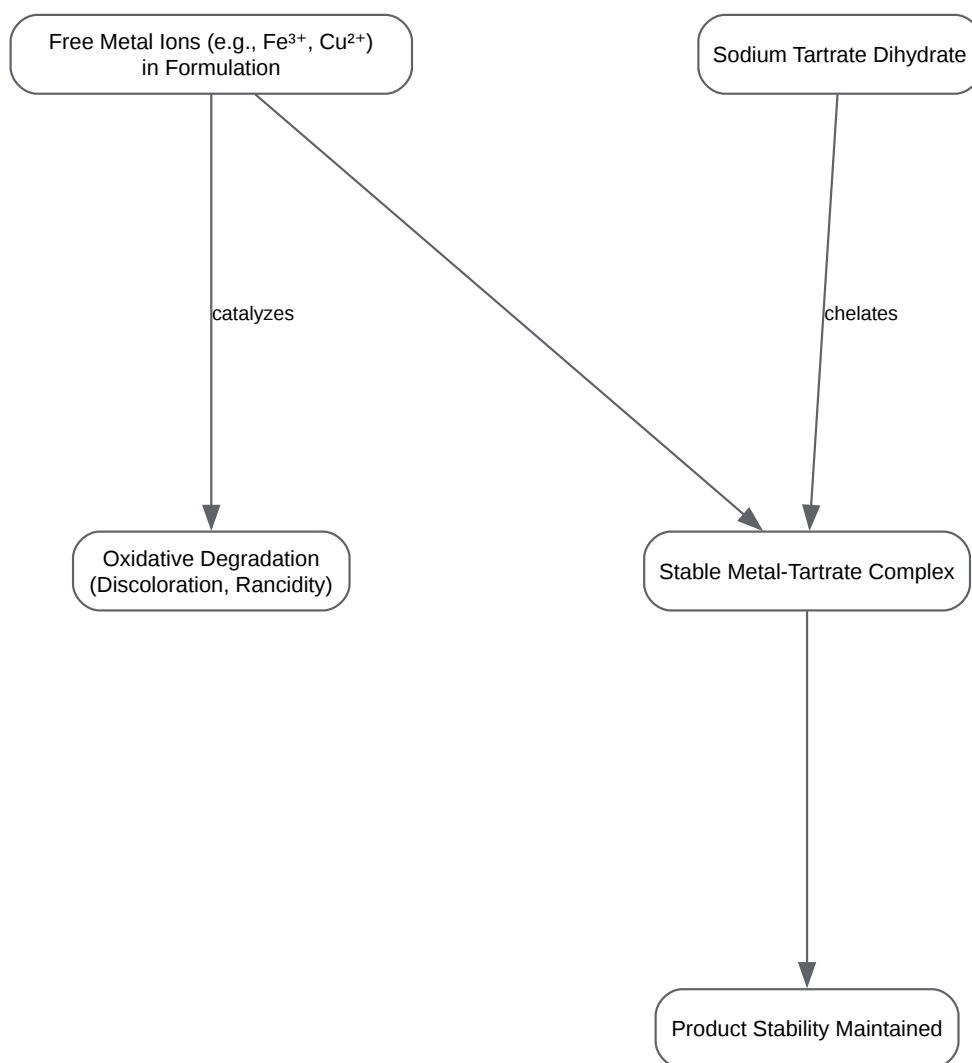
Property	Value	Reference
Chemical Formula	$C_4H_4Na_2O_6 \cdot 2H_2O$	[5]
Molecular Weight	230.08 g/mol	[5]
Appearance	White crystalline powder	[1]
Solubility in Water	Soluble	[1]
pH (1 in 10 solution)	7.0 - 7.5	[5]

Functions in Cosmetic Formulations

Chelating Agent

Metal ions, such as iron (Fe^{3+}) and copper (Cu^{2+}), can enter cosmetic formulations through raw materials or processing equipment. These ions can catalyze oxidative reactions, leading to product degradation, discoloration, and reduced shelf-life.[6][7] Chelating agents, like **sodium tartrate dihydrate**, form stable complexes with these metal ions, effectively inactivating them. [8] This helps to maintain the stability and appearance of the cosmetic product.

The logical workflow for the function of a chelating agent is depicted below.



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Figure 1. Chelating action of **sodium tartrate dihydrate**.

pH Adjuster and Buffering Agent

The pH of a cosmetic product is crucial for its stability, efficacy, and skin compatibility.[9] Sodium tartrate, being the salt of a weak acid, can help to adjust and maintain the pH of a formulation within a desired range. It can act as a buffering agent, resisting changes in pH that may occur due to the addition of other ingredients or exposure to air.[3][4]

Quantitative Data

Chelating Efficacy

The effectiveness of a chelating agent is quantified by its stability constant (log K) with various metal ions. A higher log K value indicates a more stable complex. While specific data for cosmetic matrices is limited, Table 2 provides known stability constants for tartrate with relevant metal ions. It is important to note that the actual performance in a complex cosmetic formulation may vary.

Metal Ion	Stability Constant (log K)
Fe ³⁺	7.51
Cu ²⁺	3.22
Ni ²⁺	3.0
Zn ²⁺	2.68
Ca ²⁺	1.8
Mg ²⁺	1.4

Disclaimer: These values are from general chemistry literature and may not be fully representative of performance in a cosmetic formulation.

Buffering Capacity

The buffering capacity of sodium tartrate can be evaluated by creating a titration curve. An illustrative representation of the expected buffering regions is shown in Table 3. The actual buffering capacity will depend on the concentration of sodium tartrate and the composition of the cosmetic base.

pH Range	Buffering Action
3.0 - 5.0	Effective buffering region
< 3.0	Limited buffering capacity
> 5.0	Limited buffering capacity

Experimental Protocols

Protocol for Evaluating Chelating Efficacy

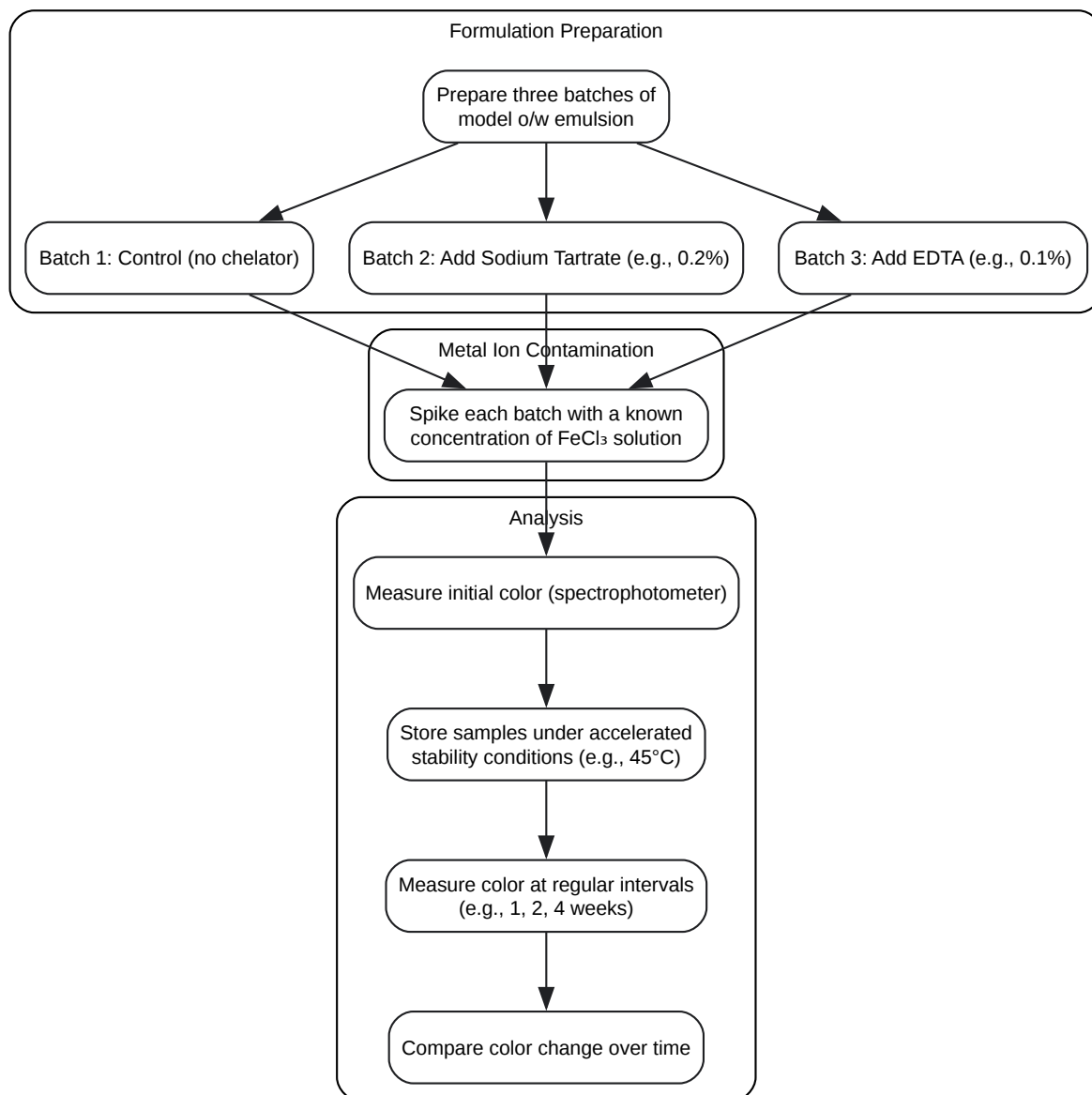
This protocol outlines a method to compare the chelating efficacy of **sodium tartrate dihydrate** against a standard chelator (e.g., EDTA) in a model cosmetic emulsion.

5.1.1. Materials and Equipment

- Model o/w emulsion base (without chelating agents)
- **Sodium Tartrate Dihydrate**
- Disodium EDTA
- Iron (III) chloride (FeCl_3) solution (1000 ppm)
- UV-Vis Spectrophotometer
- Analytical balance
- Homogenizer
- pH meter

5.1.2. Experimental Workflow

The workflow for this experiment is illustrated in the following diagram.



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Figure 2. Workflow for evaluating chelating efficacy.

5.1.3. Procedure

- Formulation: Prepare three batches of the model o/w emulsion.
 - Batch 1: Control (no chelating agent).
 - Batch 2: Add 0.2% (w/w) **sodium tartrate dihydrate** to the water phase before emulsification.
 - Batch 3: Add 0.1% (w/w) disodium EDTA to the water phase before emulsification.
- Contamination: To each batch, add a specific amount of FeCl_3 solution to achieve a final concentration of 10 ppm of Fe^{3+} ions. Homogenize thoroughly.
- Initial Measurement: Immediately after preparation, measure the color of each sample using a UV-Vis spectrophotometer to establish a baseline.
- Stability Testing: Store the samples in sealed, airtight containers under accelerated stability conditions (e.g., 45°C) for 4 weeks.[\[10\]](#)
- Analysis: At weekly intervals, remove the samples and allow them to equilibrate to room temperature. Measure the color of each sample.
- Evaluation: Compare the change in color over time for the three batches. A smaller color change in the batches containing chelating agents indicates effective chelation.

Protocol for Assessing pH Buffering Capacity

This protocol describes how to evaluate the pH buffering capacity of **sodium tartrate dihydrate** in an aqueous solution and in a model cosmetic formulation.

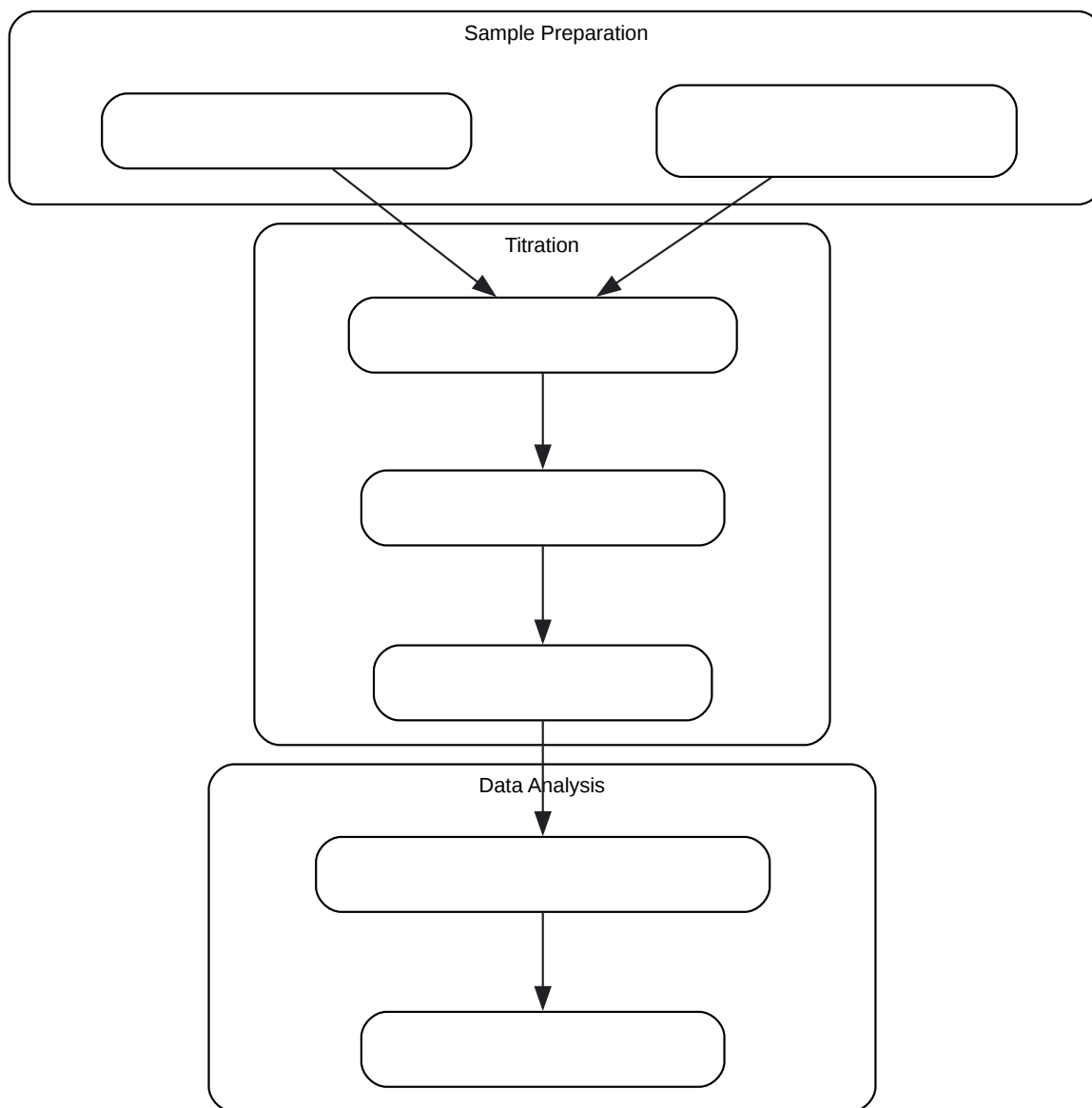
5.2.1. Materials and Equipment

- **Sodium Tartrate Dihydrate**
- Deionized water
- Model o/w emulsion base
- 0.1 M Hydrochloric acid (HCl)

- 0.1 M Sodium hydroxide (NaOH)
- pH meter with a calibrated electrode
- Magnetic stirrer and stir bar
- Burette

5.2.2. Experimental Workflow

The following diagram illustrates the process for determining the buffering capacity.



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